

Commercial suppliers of 1,2-Dichloro-3-ethylbenzene

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Compound of Interest

Compound Name: 1,2-Dichloro-3-ethylbenzene

Cat. No.: B1634016

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An In-Depth Technical Guide to the Commercial Sourcing and Qualification of **1,2-Dichloro-3-ethylbenzene** for Research and Development

Authored by a Senior Application Scientist

This guide provides researchers, scientists, and drug development professionals with a comprehensive framework for sourcing and qualifying **1,2-Dichloro-3-ethylbenzene** (CAS No. 54484-61-6). Beyond a mere list of suppliers, this document outlines a robust evaluation process, ensuring the procurement of high-quality material essential for reproducible and reliable experimental outcomes.

Introduction to 1,2-Dichloro-3-ethylbenzene: A Key Chemical Intermediate

1,2-Dichloro-3-ethylbenzene is a substituted aromatic compound with the molecular formula $C_8H_8Cl_2$.^{[1][2][3]} Its structure is characterized by an ethyl group and two chlorine atoms at the 1 and 2 positions of the benzene ring. Due to its specific substitution pattern, it serves as a valuable intermediate and building block in organic synthesis, particularly in the development of novel pharmaceutical agents and advanced materials.^{[4][5]} The precise placement of its functional groups allows for targeted chemical modifications, making it a compound of interest for medicinal chemists exploring structure-activity relationships.

Key Chemical Properties:

- CAS Number: 54484-61-6[1][2][3]
- Molecular Formula: C₈H₈Cl₂[1][2][3]
- Molecular Weight: 175.06 g/mol [1][6]
- Synonyms: 2,3-Dichloroethylbenzene[2][3]

Chemical Structure of **1,2-Dichloro-3-ethylbenzene**

Caption: Molecular structure of **1,2-Dichloro-3-ethylbenzene**.

Identifying Commercial Suppliers

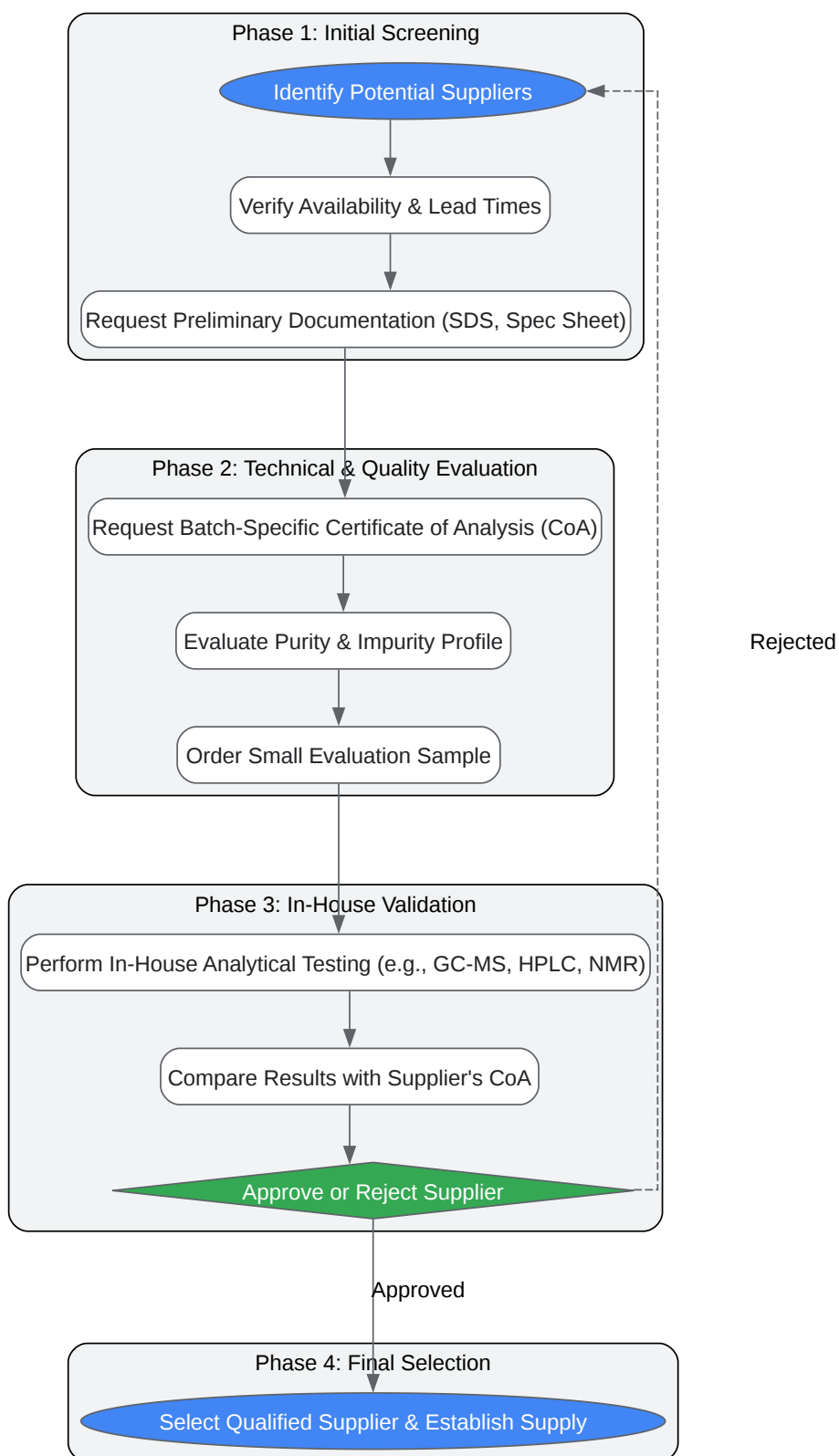
The procurement of specialized chemical intermediates like **1,2-Dichloro-3-ethylbenzene** requires sourcing from reputable suppliers that cater to the research and pharmaceutical industries. These suppliers typically offer various grades and quantities, accompanied by essential quality documentation. The table below summarizes prominent commercial sources.

Supplier	Noteworthy Offerings	Typical Use Case
Sigma-Aldrich (Merck)	Offers a range of products, including analytical standards and certified reference materials. [7] Often provides detailed technical and safety documentation. [8] [9]	Foundational research, analytical method development, and small-scale synthesis.
BLD Pharm	Provides various quantities, often with options for cold-chain transportation, indicating a focus on product stability. [10]	Sourcing for both discovery-phase research and scale-up activities. [10]
Biosynth	Lists the compound, specifying it is for research purposes only, which is typical for such specialized chemicals. [11]	Academic and industrial research where the material is not intended for direct human or veterinary use. [11]
BOC Sciences	Specializes in a wide array of small molecules for drug discovery and offers custom synthesis services. [12]	Ideal for projects requiring specific purity grades or when a custom synthesis route is necessary. [12]

Note: Availability and product specifications are subject to change. Always verify directly with the supplier before procurement.

A Framework for Supplier Qualification

Selecting a supplier involves more than just price and availability. For scientific applications, a rigorous qualification process is critical to mitigate risks associated with chemical purity, batch-to-batch variability, and supply chain reliability. The following workflow provides a systematic approach to supplier evaluation.



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Caption: A four-phase workflow for the qualification of chemical suppliers.

Protocol for Analytical Quality Control

It is imperative to independently verify the purity and identity of the received material. Gas Chromatography (GC) is a standard and effective method for analyzing volatile and semi-volatile compounds like **1,2-Dichloro-3-ethylbenzene**.^[13]

Experimental Protocol: Purity Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

1. Objective: To confirm the identity and determine the purity of a commercial sample of **1,2-Dichloro-3-ethylbenzene**.

2. Materials and Reagents:

- **1,2-Dichloro-3-ethylbenzene** sample
- High-purity solvent for dilution (e.g., Dichloromethane or Hexane, HPLC grade)
- Volumetric flasks (10 mL)
- Microsyringe (10 µL)
- GC vials with septa

3. Instrumentation:

- Gas Chromatograph equipped with a Mass Spectrometer (MS) detector.
- Column: A non-polar or medium-polarity capillary column (e.g., HP-5ms, 30 m x 0.25 mm, 0.25 µm film thickness).

4. Sample Preparation:

- Prepare a stock solution by accurately weighing ~10 mg of the **1,2-Dichloro-3-ethylbenzene** sample and dissolving it in the chosen solvent in a 10 mL volumetric flask.
- From the stock solution, prepare a dilute sample of approximately 100 µg/mL by serial dilution.

- Transfer the final solution to a GC vial for analysis.

5. GC-MS Method Parameters:

- Injector Temperature: 250 °C
- Injection Volume: 1 µL
- Split Ratio: 50:1
- Carrier Gas: Helium, constant flow rate of 1.0 mL/min
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 280 °C.
 - Final hold: Hold at 280 °C for 5 minutes.
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Scan Range: 40-350 m/z

6. Data Analysis and Interpretation:

- Identity Confirmation: The mass spectrum of the major peak should be compared to a reference spectrum from a database (e.g., NIST).^{[2][3]} The fragmentation pattern should match the expected structure of **1,2-Dichloro-3-ethylbenzene**.
- Purity Assessment: The purity is determined by the area percent method. The area of the main peak is divided by the total area of all peaks in the chromatogram. This provides a semi-quantitative measure of purity. For higher accuracy, a quantitative analysis using an internal or external standard should be performed.^[14]

Essential Safety and Handling Information

As with any chlorinated aromatic compound, proper handling of **1,2-Dichloro-3-ethylbenzene** is crucial. The information below is a summary derived from typical Safety Data Sheets (SDS) and should not replace a thorough review of the supplier-specific SDS before use.[8][9][15][16]

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves (e.g., nitrile), safety glasses or goggles, and a lab coat.[15][17]
- Handling: Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.[9][16] Keep the container tightly closed when not in use.[15][16] Avoid contact with skin and eyes.[8]
- Storage: Store in a cool, dry, and well-ventilated place away from sources of ignition and incompatible materials such as strong oxidizing agents.[15][16]
- Disposal: Dispose of waste materials in accordance with local, state, and federal regulations. Do not allow the substance to enter drains or waterways.[15][16]

By adhering to this technical guide, researchers and developers can confidently source high-quality **1,2-Dichloro-3-ethylbenzene**, ensuring the integrity and success of their scientific endeavors.

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